

# optimizing dosage and administration routes for Octapeptin C1

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## Compound of Interest

Compound Name: Octapeptin C1

Cat. No.: B1677105

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## Technical Support Center: Octapeptin C1

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Octapeptin C1** and its analogues.

## Frequently Asked Questions (FAQs)

??? question "What is the primary mechanism of action for **Octapeptin C1**?"

??? question "What is the spectrum of activity for **Octapeptin C1**?"

??? question "Does **Octapeptin C1** exhibit cross-resistance with polymyxins?"

??? question "Which administration routes have been tested for octapeptins?"

??? question "What is the known toxicity profile of octapeptins?"

## Troubleshooting Guide

???+ question "Problem: I'm observing high in vitro activity (low MICs) but poor in vivo efficacy with Octapeptin C4."

???+ question "Problem: My in vitro cytotoxicity results for Octapeptin C4 are higher than expected compared to polymyxins."

???+ question "Problem: I am not seeing activity against Serratia marcescens or Proteus spp."

## Quantitative Data Summary

**Table 1: In Vitro Antibacterial Activity (MIC) of Octapeptins**

Organism	Octapeptin C1 hydrochloride (mg/L)[1]	Octapeptin C4 (µg/mL)[2]
Pseudomonas aeruginosa	6.25	4–8
Klebsiella pneumoniae	12.5	8–16
Escherichia coli	25	-
Streptococcus pyogenes	50	-
Acinetobacter baumannii (polymyxin-resistant)	-	0.5–4
P. aeruginosa (polymyxin-resistant)	-	2–32
K. pneumoniae (polymyxin-resistant)	-	4–16

**Table 2: In Vivo Acute Toxicity Data in Mice**

Compound	Administration Route	LD50 (mg/kg)	Comparator	Comparator LD50 (mg/kg)	Reference
Octapeptin B5	Intravenous	15.46	Polymyxin B	6.52	[3][1]
Octapeptin C2	Intravenous	35	Colistin	8.8	[3]
Octapeptin C2	Subcutaneous	280	Colistin	115	[3]

**Table 3: In Vitro Cytotoxicity Data**

Compound	Cell Line	Assay	CC50 (μM)	Reference
Octapeptin C4	HK-2 (human kidney)	Cytotoxicity	31	[4]
Polymyxin B	HK-2 (human kidney)	Cytotoxicity	135	[4]
Octapeptin C4	hRPTEC (primary kidney)	Cytotoxicity	39	[4]
Linear Octapeptin C4	hRPTEC (primary kidney)	Cytotoxicity	71	[4]

**Table 4: Pharmacokinetic Parameters in Mice**

Compound	Administration	Dose	Key Finding	Reference
Octapeptin C4	Intravenous (IV) Bolus	10 mg/kg	High plasma protein binding (>90%) leads to poor in vivo efficacy.	[2]
Octapeptin C4	Subcutaneous (SC)	40 mg/kg	High plasma protein binding (>90%) leads to poor in vivo efficacy.	[2]
FADDI-118 (analogue)	-	-	Lower plasma protein binding compared to Octapeptin C4.	[2]

## Visualizations and Workflows

### Mechanism of Action on Gram-Negative Bacteria

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## References

- 1. Rediscovering the octapeptins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Structure, function and biosynthetic origin of octapeptin antibiotics active against extensively drug-resistant Gram-negative bacteria - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Can octapeptin antibiotics combat extensively drug-resistant (XDR) bacteria? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Synthesis of octapeptin C4 and biological profiling against NDM-1 and polymyxin-resistant bacteria - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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